

Technical Support Center: F-Spondin Isoform Selection

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Compound of Interest

Compound Name: *F-spondin*

Cat. No.: B1176987

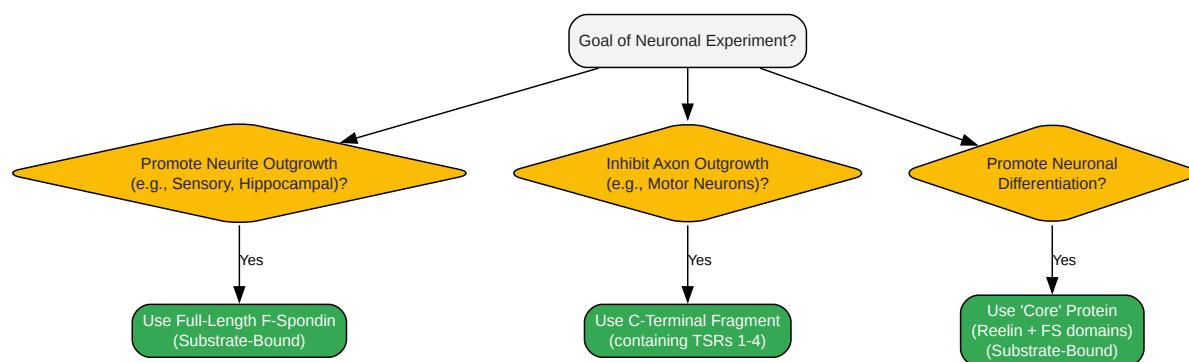
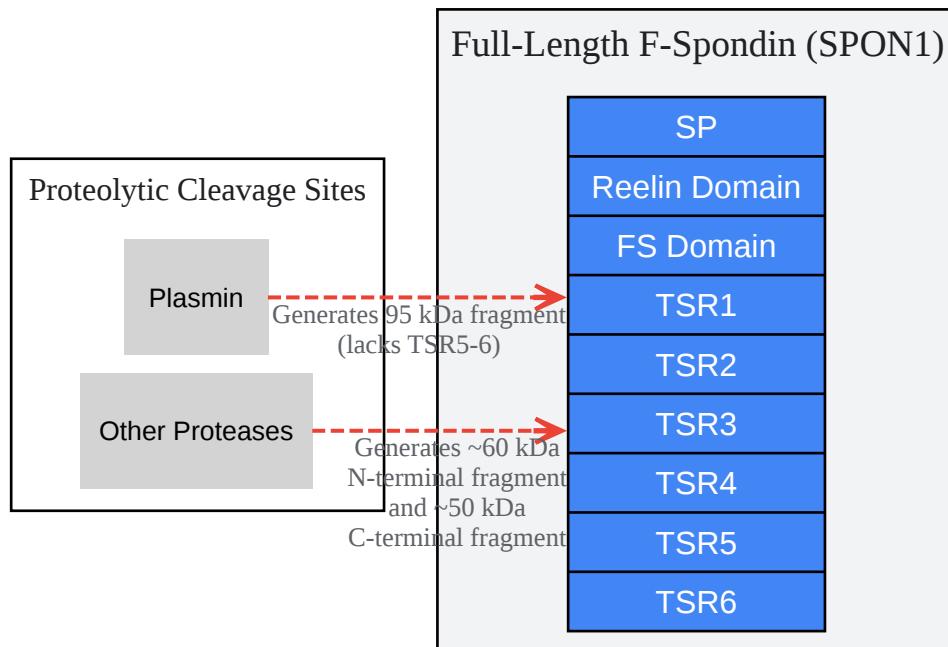
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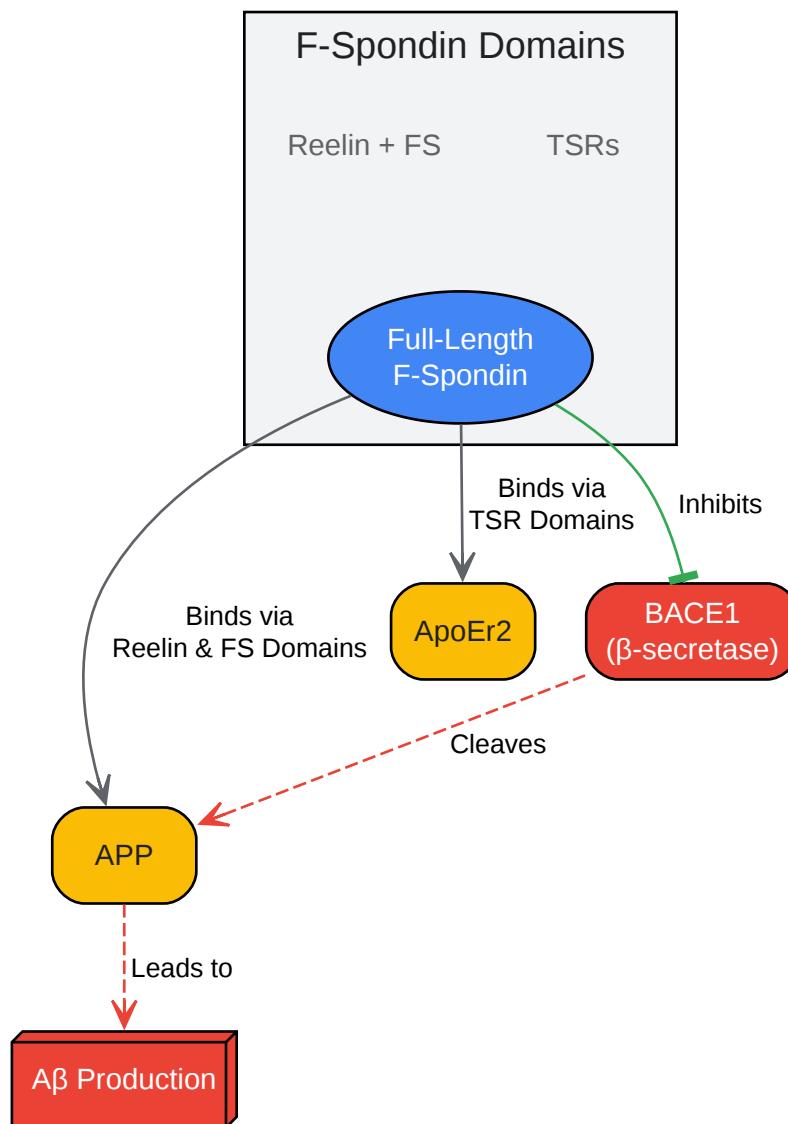
Welcome to the technical support center for **F-spondin** research. This guide provides detailed answers to frequently asked questions and troubleshooting advice to help you select the appropriate **F-spondin** (SPON1) isoform for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the domain structure of full-length F-spondin and what are its known processed forms?

F-spondin is a secreted extracellular matrix (ECM) glycoprotein with a multi-domain structure. [1] The full-length protein consists of an N-terminal Reelin-like domain, a central **F-spondin** (FS) specific domain, and six C-terminal Thrombospondin Type 1 Repeats (TSRs). [1][2] **F-spondin** undergoes significant *in vivo* proteolytic processing, which is crucial for its function. [3] This cleavage can generate several distinct fragments, including a large diffusible form lacking the last two TSR domains (TSR5-6) and smaller N-terminal and C-terminal fragments. [3][4] This processing allows a single molecule to generate combinatorial guidance cues with potentially different biological activities. [3]





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